

Flurenol as a morphactin plant growth regulator

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Compound of Interest

Compound Name: *Flurenol*

Cat. No.: *B1201887*

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An In-depth Technical Guide to Flurenol as a Morphactin Plant Growth Regulator

For Researchers, Scientists, and Drug Development Professionals

Abstract

Flurenol is a synthetic plant growth regulator belonging to the morphactin group, chemically derived from fluorene-9-carboxylic acid.[1][2] Unlike classic plant hormones that primarily promote or inhibit growth, morphactins are distinguished by their profound influence on plant morphogenesis—the development of form and structure.[1][3] The primary mechanism of action for Flurenol and other morphactins is the inhibition of polar auxin transport, a critical process governing numerous developmental pathways in plants.[4][5] This disruption leads to a wide range of physiological effects, including the inhibition of seed germination and primary shoot elongation, the promotion of lateral bud growth, and altered geotropic and phototropic responses.[1][2][3] Functionally, Flurenol's effects often antagonize those of gibberellins and auxins while mimicking the inhibitory actions of abscisic acid.[2] This technical guide provides a comprehensive overview of Flurenol, detailing its mechanism of action through signaling pathways, summarizing quantitative effects on plant development, and providing detailed experimental protocols for its study.

Chemical and Physical Properties

Flurenol, also known as Flurecol, is an organic compound that forms the active basis for a class of morphactins.[6][7] Its activity is derived from the fluorene structure with a carboxyl group at the 9th position.[2]

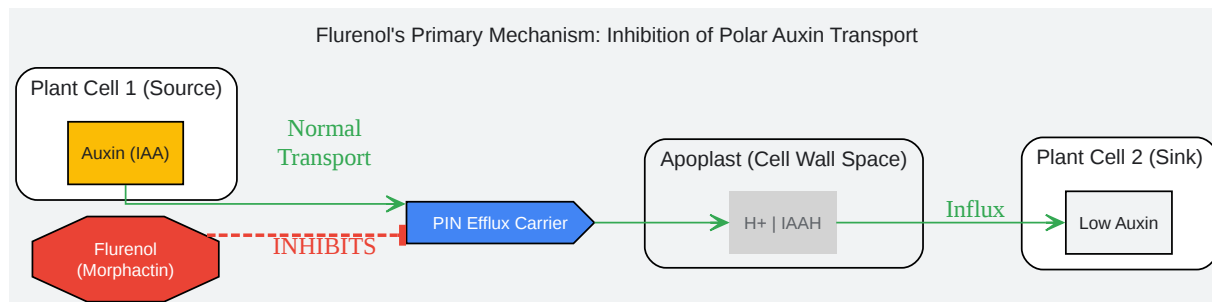
Property	Value	Reference(s)
IUPAC Name	9-hydroxyfluorene-9-carboxylic acid	[6][8]
Synonyms	Flurecol, 9-Hydroxyfluorene-9-carboxylic acid	[6][7]
CAS Number	467-69-6	[6][8]
Molecular Formula	C ₁₄ H ₁₀ O ₃	[6][8]
Molecular Weight	226.23 g/mol	[6][8]
Chemical Class	Morphactin Plant Growth Regulator	[1][3]

Mechanism of Action

The morphogenetic effects of Flurenol are primarily attributed to its role as a potent inhibitor of polar auxin transport. This process is fundamental to establishing auxin gradients that control plant development.

Inhibition of Polar Auxin Transport

Auxin (primarily Indole-3-acetic acid, IAA) is directionally transported from cell to cell by specialized influx (e.g., AUX1/LAX) and efflux (e.g., PIN-FORMED 'PIN', ABCB) carrier proteins.[5] Flurenol disrupts this process, likely by interfering with the function of these efflux carriers. This inhibition is non-competitive and leads to a systemic disruption of auxin gradients.[5] The consequence is a profound disturbance in the polarity of cell division, particularly in apical meristems, leading to stunted and distorted growth.[3]



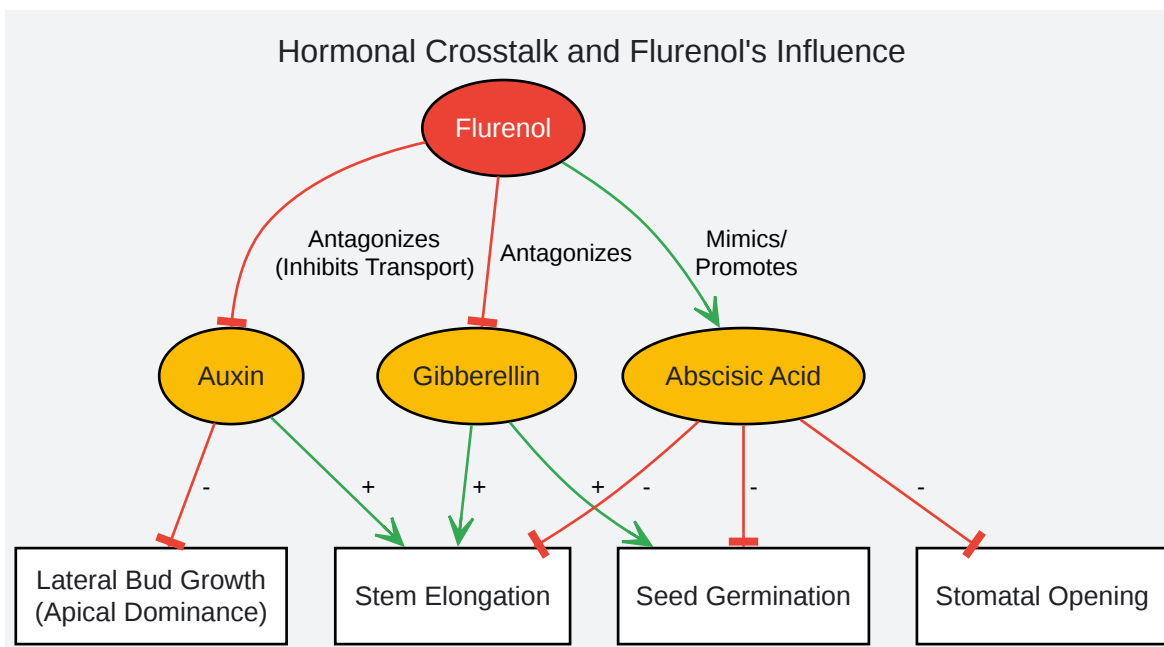
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Caption: Flurenol inhibits the PIN-family of auxin efflux carriers.

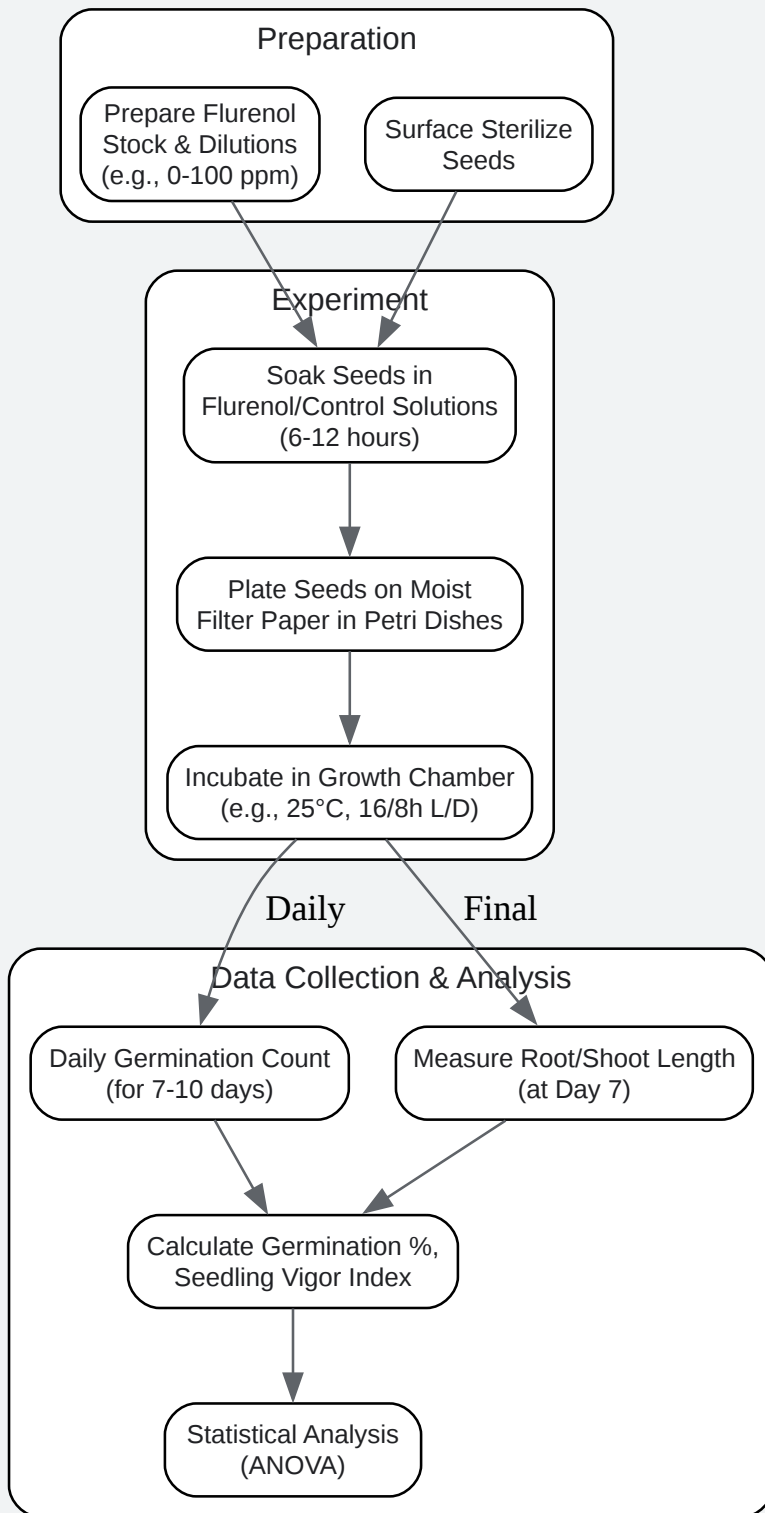
Crosstalk with Other Plant Hormones

Flurenol's disruption of auxin gradients leads to complex interactions with other hormonal pathways. Its effects are often antagonistic to gibberellins (GA) and similar to those of abscisic acid (ABA).[2][9]

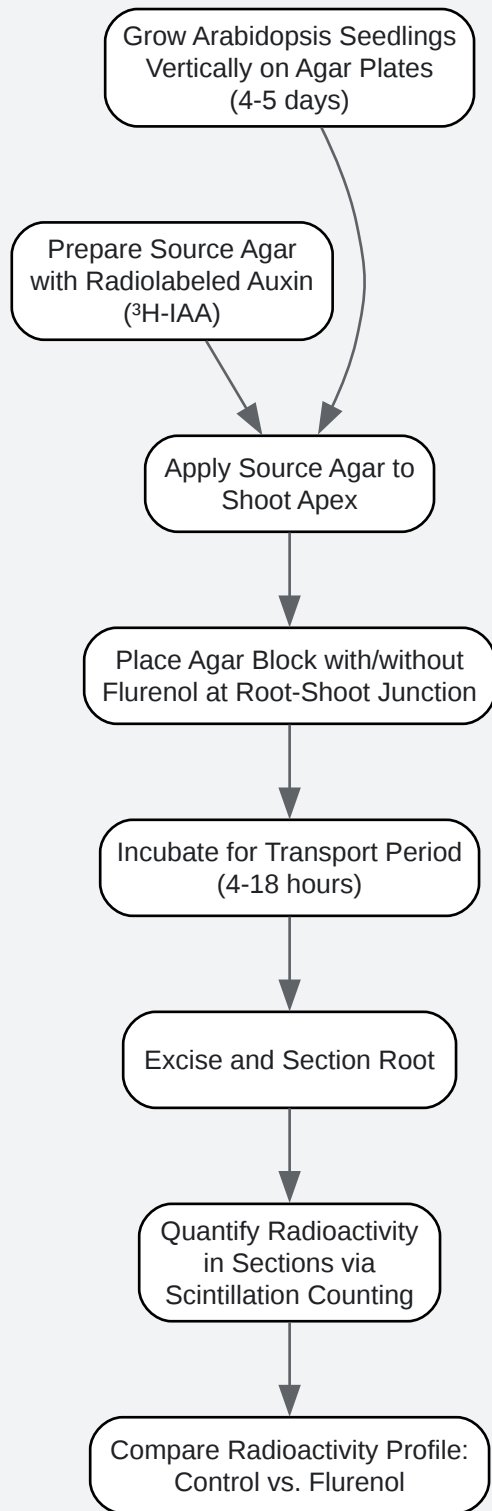
- **Antagonism with Gibberellin (GA):** GAs are known to promote stem elongation and seed germination.[9] Many of the inhibitory effects of Flurenol, such as shoot dwarfing and inhibited germination, can be partially or fully reversed by the application of gibberellic acid (GA₃), indicating a direct antagonism.[2][3]
- **Synergism/Mimicry of Abscisic Acid (ABA):** ABA is known as a "stress hormone" that induces seed dormancy, suppresses stem elongation, and mediates stomatal closure.[2][10] Flurenol exhibits many of these same effects, suggesting it either mimics ABA's action or promotes its signaling pathway.[2]



Experimental Workflow: Seed Germination Assay



Experimental Workflow: Auxin Transport Inhibition Assay

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